

Application Note: Evaluating the Performance of UV-350 for Polymer Stabilization

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Compound of Interest

Compound Name: 2-(2H-Benzotriazol-2-yl)-4-(tert-butyl)-6-(sec-butyl)phenol

CAS No.: 36437-37-3

Cat. No.: B008380

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and formulation chemists on evaluating the performance of UV-350 in preventing the photodegradation of polymeric materials. UV-350, a benzotriazole-class ultraviolet (UV) light absorber, is designed to protect polymers from the damaging effects of solar radiation. This note details the mechanisms of polymer photo-oxidation, the specific protective action of UV-350, and presents a rigorous, self-validating protocol for performance assessment. Methodologies include sample preparation, standardized accelerated weathering, and subsequent analysis of physical and mechanical properties. The causality behind each experimental step is explained to ensure a deep understanding and robust results.

The Challenge: Polymer Photodegradation

Most commodity and engineering polymers are susceptible to degradation upon exposure to ultraviolet (UV) radiation, a component of sunlight with wavelengths between 290-400 nm.^[1]

This process, known as photo-oxidation, is a complex series of chemical reactions initiated by the absorption of UV energy by chromophores within the polymer structure.[2][3]

The general mechanism involves three stages:

- **Initiation:** UV photons provide the energy to break chemical bonds in the polymer backbone, generating highly reactive free radicals ($P\bullet$).^[4] This process is often accelerated by impurities or structural defects in the polymer.^[2]
- **Propagation:** The polymer radicals ($P\bullet$) react rapidly with atmospheric oxygen to form peroxy radicals ($POO\bullet$). These peroxy radicals can then abstract a hydrogen atom from another polymer chain, creating a hydroperoxide ($POOH$) and a new polymer radical ($P\bullet$). This initiates a cascading, autocatalytic cycle of degradation.^{[4][5]}
- **Termination:** The cycle eventually ends when radicals combine to form non-radical, stable products.

This degradation cascade manifests as undesirable changes in the material, including discoloration (yellowing), loss of surface gloss, cracking, and a severe decline in mechanical properties such as impact strength and elongation at break.^{[6][7]} For products intended for outdoor use, mitigating photo-oxidation is critical to ensure service life and performance.

Technical Profile: UV-350

UV-350 is a high-performance UV absorber belonging to the benzotriazole class of stabilizers. Its chemical structure is specifically engineered to efficiently absorb harmful UV radiation and dissipate it as harmless thermal energy.

- **Chemical Name:** 2-(2'-Hydroxy-3'-sec-butyl-5'-tert-butylphenyl)benzotriazole^[8]
- **Class:** Benzotriazole UV Absorber (UVA)

Key Performance Attributes of UV-350:

Property	Value / Description	Rationale for Efficacy
UV Absorbance Range	Broad absorption in the UVA (315-400 nm) and UVB (280-315 nm) regions.	Effectively screens the most damaging wavelengths of solar radiation before they can be absorbed by the polymer.
Photostability	High resistance to degradation upon UV exposure.	Ensures long-term protection, as the stabilizer itself is not consumed during the protective process.
Thermal Stability	Low volatility and high decomposition temperature.	Suitable for high-temperature polymer processing techniques like extrusion and injection molding without significant loss or degradation.

| Compatibility | Good solubility and compatibility in a wide range of polymers. | Minimizes issues like exudation (blooming) to the surface, ensuring the stabilizer remains dispersed within the polymer matrix. |

Mechanism of Action: How UV-350 Protects Polymers

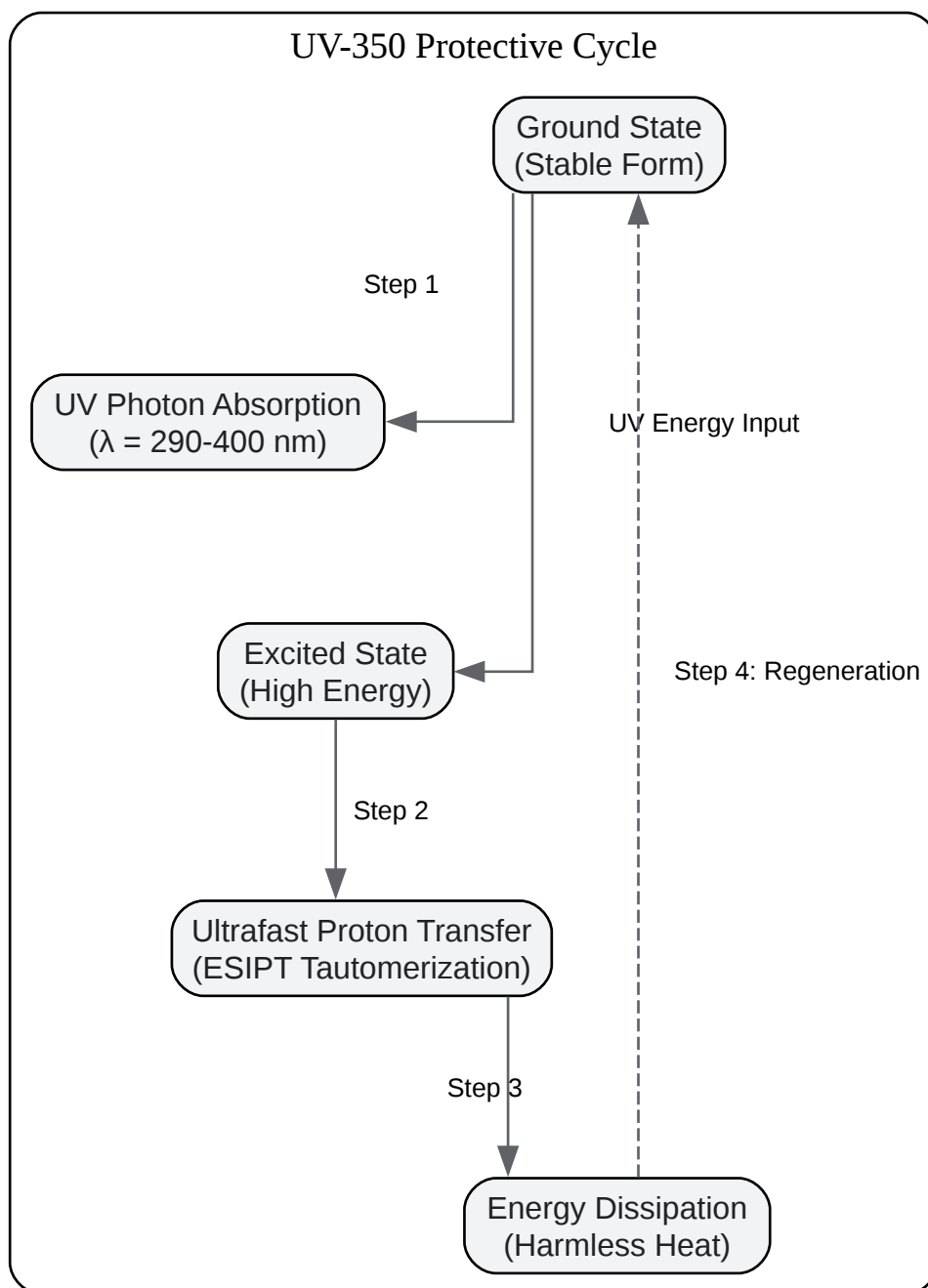
Unlike Hindered Amine Light Stabilizers (HALS) which function by scavenging free radicals, UV absorbers like UV-350 work via a physical mechanism based on the Beer-Lambert law.^{[9][10][11]} They act as a competitive absorber, intercepting UV photons before they can initiate degradation in the polymer.

The protective cycle of a benzotriazole UVA involves the following steps:

- **UV Absorption:** The molecule absorbs a high-energy UV photon, promoting an electron to an excited state.

- **Excited State Intramolecular Proton Transfer (ESIPT):** In the excited state, the molecule undergoes an ultra-fast, reversible tautomerization. A proton is transferred from the hydroxyl group to the nitrogen atom on the triazole ring.
- **Energy Dissipation:** The molecule then relaxes to its original ground state through non-radiative decay, releasing the absorbed energy as harmless, low-level heat.
- **Regeneration:** Having dissipated the energy, the molecule is immediately ready to absorb another UV photon.

This highly efficient cyclic process allows a single molecule of UV-350 to dissipate the energy of thousands of UV photons without being chemically altered, providing durable, long-term protection.



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Caption: The photostabilization cycle of a benzotriazole UV absorber.

Protocol for Performance Evaluation

This protocol provides a self-validating system for quantifying the performance of UV-350. The inclusion of a "control" group (polymer without stabilizer) is essential for establishing a baseline

and accurately assessing the contribution of the additive.

Materials and Equipment

- **Polymer Resin:** Select a polymer relevant to the intended application (e.g., Polypropylene, Polycarbonate, PVC). Ensure it is a "natural" or unstabilized grade.
- **UV-350:** As a powder or granule.
- **Processing Equipment:** Twin-screw extruder for compounding, injection molder or compression molder for plaque preparation.
- **Accelerated Weathering Chamber:** Fluorescent UV lamp apparatus (e.g., QUV) compliant with ASTM G154.[\[12\]](#)
- **Spectrocolorimeter:** For measuring color change (ΔE^*).
- **Gloss Meter:** For measuring surface gloss retention.
- **Universal Testing Machine:** For evaluating mechanical properties (e.g., tensile strength, elongation at break).[\[13\]](#)

Step-by-Step Experimental Workflow

Step 1: Sample Preparation (Compounding and Molding)

- **Causality:** Proper dispersion is critical. If the UV absorber is not evenly distributed, areas of the polymer will be unprotected, leading to localized, premature failure.
- **Drying:** Dry the polymer resin according to the manufacturer's specifications to prevent hydrolytic degradation during processing.
- **Formulation:** Prepare two batches of material:
 - **Control:** 100% polymer resin.
 - **Test Sample:** Polymer resin + 0.5% (by weight) UV-350. The loading level can be adjusted based on the application's severity.

- Compounding: Melt-blend each formulation using a twin-screw extruder. This ensures thorough and uniform dispersion of the UV-350 within the polymer matrix.
- Molding: Produce standardized test plaques (e.g., 75mm x 150mm x 3mm) from both the control and test sample batches via injection or compression molding.

Step 2: Initial Property Measurement (T=0)

- Causality: Establishing a baseline (T=0) is crucial for quantifying the change in properties after UV exposure.
- Condition the molded plaques for at least 40 hours at standard laboratory conditions (23°C ± 2°C, 50% ± 5% RH).
- Color Measurement: Using a spectrophotometer, measure the CIELAB L, a, and b* values for at least three plaques from each batch. This serves as the reference color.[\[14\]](#)[\[15\]](#)
- Gloss Measurement: Measure the 60° gloss of the plaques.
- Mechanical Testing: Perform tensile tests on at least five dumbbell-shaped specimens cut from the plaques to determine the initial tensile strength and elongation at break.

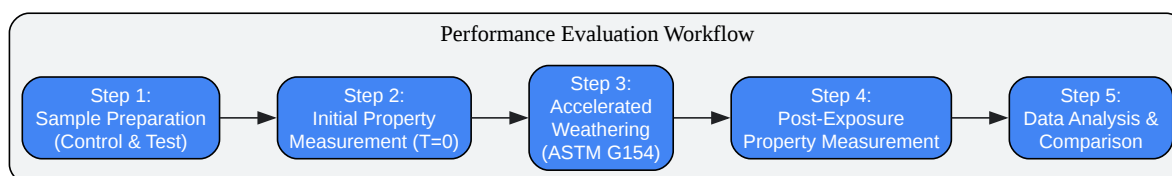
Step 3: Accelerated Weathering

- Causality: Accelerated weathering simulates the damaging effects of long-term outdoor exposure in a condensed timeframe, enabling rapid product development and validation.[\[16\]](#)
[\[17\]](#) The ASTM G154 standard provides a reproducible method using fluorescent UVA-340 lamps, which offer a good simulation of sunlight in the critical short-wavelength UV region.
[\[18\]](#)[\[19\]](#)
- Set up the accelerated weathering chamber according to ASTM G154, Cycle 1.
 - Cycle: 8 hours UV exposure at 60°C Black Panel Temperature, followed by 4 hours condensation at 50°C Black Panel Temperature.
 - Lamp: Use UVA-340 lamps with an irradiance of 0.89 W/m²/nm @ 340 nm.

- Mount the control and test sample plaques in the chamber. Ensure a sufficient number of plaques are included for periodic removal and testing.
- Expose the samples for a total duration of 2000 hours. Remove a subset of control and test plaques at scheduled intervals (e.g., 500, 1000, 1500, and 2000 hours).

Step 4: Post-Exposure Performance Assessment

- Causality: By measuring the same properties that were measured at T=0, a direct comparison can be made to quantify the rate of degradation and, therefore, the effectiveness of the UV-350.
- At each interval, perform the same battery of tests on the exposed plaques as in Step 2.
- Color Change (ΔE):* Calculate the total color difference (ΔE) for each sample relative to its T=0 measurement using the formula: $\Delta E = [(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]^{1/2}$. A lower ΔE indicates better color stability.[20][21]
- Gloss Retention: Calculate the percent gloss retention using the formula: % Gloss Retention = (Gloss_final / Gloss_initial) * 100.
- Mechanical Property Retention: Calculate the percent retention of tensile strength and elongation at break.



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Caption: Experimental workflow for evaluating UV stabilizer performance.

Data Interpretation and Expected Results

The data collected should be tabulated to clearly demonstrate the protective effect of UV-350. The control samples are expected to show significant degradation, while the samples containing UV-350 should exhibit much better property retention.

Table 1: Hypothetical Performance Data after 2000 Hours of ASTM G154 Exposure

Property	Control (No UV-350)	Test Sample (0.5% UV-350)
Total Color Change (ΔE)*	15.2	2.1
Gloss Retention (%)	25%	88%

| Elongation at Break Retention (%) | 10% (Brittle Failure) | 75% |

Interpretation:

- A high ΔE^* in the control sample indicates severe discoloration, while the low value for the test sample shows that UV-350 was highly effective at preventing color change.
- The dramatic loss of gloss in the control is characteristic of surface degradation (micro-cracking), which was largely prevented by UV-350.
- The catastrophic loss of elongation in the control signifies embrittlement due to extensive chain scission. The high retention in the test sample demonstrates that UV-350 preserved the polymer's ductility and mechanical integrity.

Conclusion

UV-350 is a highly effective benzotriazole-based UV absorber that provides significant protection to polymers against photodegradation. By competitively absorbing damaging UV radiation and dissipating it as heat, it preserves the aesthetic, physical, and mechanical properties of the material. The protocols outlined in this application note provide a robust and standardized framework for quantifying this performance. Following these self-validating methodologies will enable researchers and developers to confidently formulate durable, long-lasting polymer products for demanding applications.

References

- Title: ASTM D2244 - Test Method for Calculating Color Differences[20] Source: Micom Laboratories URL:[[Link](#)]
- Title: Clarifying the Mechanism of the Denisov Cycle: How do Hindered Amine Light Stabilizers Protect Polymer Coatings from Photo-oxidative Degradation?[22] Source: ACS Publications - Macromolecules URL:[[Link](#)]
- Title: ASTM D2244 Standard Practice For Calculation of Color Tolerances and Color Differences From Instrumentally Measured Color Coordinates[21] Source: Scribd URL:[[Link](#)]
- Title: Hindered Amine Light Stabilizer: Protecting Polymers from Degradation[9] Source: Wellt Chemicals URL:[[Link](#)]
- Title: ASTM D2244 - Calculation of Color Tolerances[14] Source: ICC Evaluation Service URL:[[Link](#)]
- Title: D2244 Standard Test Method for Calculation of Color Differences From Instrumentally Measured Color Coordinates[15] Source: ASTM International URL:[[Link](#)]
- Title: A review on the mechanism of action and applicability of Hindered Amine Stabilizers[23] Source: Scielo URL:[[Link](#)]
- Title: ASTM G154 - Accelerated Weathering[12] Source: ICC Evaluation Service, LLC (ICC-ES) URL:[[Link](#)]
- Title: HALS Hindered Amine Light Stabilizer, UV HALS Chemical Stabilizer[10] Source: Tintoll URL:[[Link](#)]
- Title: The Role of Hindered Amine Light Stabilizers (HALS) in Polymer Durability Source: 3V Sigma USA URL:[[Link](#)]
- Title: Understanding ASTM G154: The Industry Standard for UV Weathering Tests[16] Source: Infinity Machine URL:[[Link](#)]
- Title: D2244 Standard Practice for Calculation of Color Tolerances and Color Differences from Instrumentally Measured Color Coordinates[24] Source: ASTM International URL:[[Link](#)]

- Title: ASTM G154 Testing - Material Exposure to Fluorescent UV Lamp[18] Source: Micom Laboratories URL:[[Link](#)]
- Title: ASTM G154[19] Source: Q-Lab URL:[[Link](#)]
- Title: An Overview of the Sustainable Depolymerization/Degradation of Polypropylene Microplastics by Advanced Oxidation Technologies[4] Source: MDPI URL:[[Link](#)]
- Title: ASTM G154: What is it, and when should you use it?[17] Source: Forgeway Ltd URL:[[Link](#)]
- Title: (PDF) Degradation of Polymers by Photooxidation[25] Source: ResearchGate URL:[[Link](#)]
- Title: IN VITRO DEGRADATION TESTING OF BIODEGRADABLE POLYMERS[26] Source: Tampere University URL:[[Link](#)]
- Title: Photo-oxidation of polymers[2] Source: Wikipedia URL:[[Link](#)]
- Title: (PDF) Some Methods for Measurements of Polymer Degradation: A Review[27] Source: ResearchGate URL:[[Link](#)]
- Title: The Photooxidative Degradation of Polypropylene. Part I. Photooxidation and Photoinitiation Processes[5] Source: Taylor & Francis Online URL:[[Link](#)]
- Title: Experimental Evaluation of the Effect of Degradation on the Mechanical Behavior and Morphometric Characteristics of Functionally Graded Polymer Scaffolds[28] Source: MDPI URL:[[Link](#)]
- Title: Influence of Different Environments and Temperatures on the Photo-Oxidation Behaviour of the Polypropylene[13] Source: NIH National Center for Biotechnology Information URL:[[Link](#)]
- Title: "DEGRADATION OF POLYMERS AND POLYMER COMPOSITES IN EXTREME ENVIRONMENTS" by Ben T. Jewell[6] Source: Michigan Technological University Digital Commons URL:[[Link](#)]

- Title: Masurf® UV-350 by Pilot Chemical[29] Source: UL Prospector URL:[[Link](#)]
- Title: BASF Tinuvin 350 Benzotriazole UV Absorber[30] Source: Guangzhou Eric Wei Chemical Co., Ltd. URL:[[Link](#)]
- Title: UV-360-Absorber.pdf[31] Source: Hunan Chemical BV URL:[[Link](#)]
- Title: Light Stabilizers and UV Absorbers[32] Source: Tintoll URL:[[Link](#)]
- Title: Modifications of Polymers through the Addition of Ultraviolet Absorbers to Reduce the Aging Effect of Accelerated and Natural Irradiation[3] Source: NIH National Center for Biotechnology Information URL:[[Link](#)]
- Title: Ultraviolet Region - Molecular Structure And Absorption Spectra[33] Source: Jack Westin URL:[[Link](#)]
- Title: What Are UV Stabilizers And How Do They Work?[11] Source: YouTube URL:[[Link](#)]
- Title: UV-Vis and Infrared Spectroscopy | MCAT Crash Course[34] Source: YouTube URL:[[Link](#)]
- Title: Ultraviolet[1] Source: Wikipedia URL:[[Link](#)]
- Title: 4. Ultraviolet/visible spectroscopy[35] Source: The Royal Society of Chemistry URL:[[Link](#)]
- Title: A Review On Recent Developments In Ultraviolet Spectroscopy[36] Source: Journal of Survey in Fisheries Sciences URL:[[Link](#)]
- Title: Polymer-bound ultraviolet stabilizer coating compositions containing cross linkers[37] Source: Google Patents URL:
- Title: Enhanced UV-Blocking Capabilities of Polylactic Acid Derived from Renewable Resources for Food and Drug Packaging: A Mini-Review[38] Source: MDPI URL:[[Link](#)]

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Sources

- [1. Ultraviolet - Wikipedia \[en.wikipedia.org\]](#)
- [2. Photo-oxidation of polymers - Wikipedia \[en.wikipedia.org\]](#)
- [3. Modifications of Polymers through the Addition of Ultraviolet Absorbers to Reduce the Aging Effect of Accelerated and Natural Irradiation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. mdpi.com \[mdpi.com\]](#)
- [5. tandfonline.com \[tandfonline.com\]](#)
- [6. "DEGRADATION OF POLYMERS AND POLYMER COMPOSITES IN EXTREME ENVIRONMENTS" by Ben T. Jewell \[digitalcommons.mtu.edu\]](#)
- [7. specialchem.com \[specialchem.com\]](#)
- [8. specialchem.com \[specialchem.com\]](#)
- [9. welltchemicals.com \[welltchemicals.com\]](#)
- [10. HALS Hindered Amine Light Stabilizer, UV HALS Chemical Stabilizer| Tintoll \[uvabsorber.com\]](#)
- [11. m.youtube.com \[m.youtube.com\]](#)
- [12. ASTM G154 - Accelerated Weathering - ICC Evaluation Service, LLC \(ICC-ES\) \[icc-es.org\]](#)
- [13. Influence of Different Environments and Temperatures on the Photo-Oxidation Behaviour of the Polypropylene - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. ASTM D2244 - Calculation of Color Tolerances - ICC Evaluation Service, LLC \(ICC-ES\) \[icc-es.org\]](#)
- [15. store.astm.org \[store.astm.org\]](#)
- [16. Understanding ASTM G154: The Industry Standard for UV Weathering Tests - LIB industry \[lib-chamber.com\]](#)
- [17. forgeway.com \[forgeway.com\]](#)

- [18. micomlab.com \[micomlab.com\]](#)
- [19. ASTM G154 | Q-Lab \[q-lab.com\]](#)
- [20. micomlab.com \[micomlab.com\]](#)
- [21. scribd.com \[scribd.com\]](#)
- [22. pubs.acs.org \[pubs.acs.org\]](#)
- [23. researchgate.net \[researchgate.net\]](#)
- [24. store.astm.org \[store.astm.org\]](#)
- [25. researchgate.net \[researchgate.net\]](#)
- [26. trepo.tuni.fi \[trepo.tuni.fi\]](#)
- [27. researchgate.net \[researchgate.net\]](#)
- [28. mdpi.com \[mdpi.com\]](#)
- [29. ulprospector.com \[ulprospector.com\]](#)
- [30. BASF Tinuvin 350 Benzotriazole UV Absorber - Guangzhou Eric Wei Chemical Co., Ltd. \[ericwchem.com\]](#)
- [31. hunan-chem.com \[hunan-chem.com\]](#)
- [32. uvabsorber.com \[uvabsorber.com\]](#)
- [33. jackwestin.com \[jackwestin.com\]](#)
- [34. m.youtube.com \[m.youtube.com\]](#)
- [35. edu.rsc.org \[edu.rsc.org\]](#)
- [36. ijpsjournal.com \[ijpsjournal.com\]](#)
- [37. US4495325A - Polymer-bound ultraviolet stabilizer coating compositions containing cross linkers - Google Patents \[patents.google.com\]](#)
- [38. mdpi.com \[mdpi.com\]](#)
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